

# WAY-100635 Technical Support Center: Troubleshooting Aqueous Solubility and Experimental Guidance

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## Compound of Interest

Compound Name: WAY-608094

Cat. No.: B15552400

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This technical support center provides researchers, scientists, and drug development professionals with comprehensive guidance on the solubility of WAY-100635 in aqueous solutions. It includes troubleshooting guides, frequently asked questions (FAQs), detailed experimental protocols, and visualizations of relevant signaling pathways to facilitate successful experimentation.

## I. Physicochemical Properties and Solubility Data

Understanding the fundamental physicochemical properties of WAY-100635 is crucial for addressing solubility challenges. WAY-100635 is a weakly basic compound, and its solubility is highly dependent on the pH of the solution and whether it is in its free base or salt form.

Table 1: Physicochemical Properties of WAY-100635

Property	Value	Source
Molecular Formula	C <sub>25</sub> H <sub>34</sub> N <sub>4</sub> O <sub>2</sub>	[1]
Molecular Weight	422.57 g/mol (Free Base)	[1]
538.64 g/mol (Maleate Salt)	[2]	
Predicted pKa	~7.5 - 8.5 (for the most basic nitrogen)	Predicted based on chemical structure
Predicted logP	~4.5 - 5.5	Predicted based on chemical structure

Table 2: Solubility of WAY-100635 and its Maleate Salt

Solvent	WAY-100635 (Free Base)	WAY-100635 Maleate Salt	Source
Water	Insoluble	Soluble up to 25-50 mM	[2][3][4]
Phosphate-Buffered Saline (PBS)	Insoluble (at physiological pH)	Potentially soluble, but may precipitate depending on final pH and concentration.	Inferred from water solubility and pKa
Dimethyl Sulfoxide (DMSO)	≥42.3 mg/mL	Soluble	[5]
Ethanol	Soluble	Soluble	General chemical knowledge

## II. Frequently Asked Questions (FAQs) and Troubleshooting Guide

This section addresses common issues encountered when working with WAY-100635 in aqueous solutions.

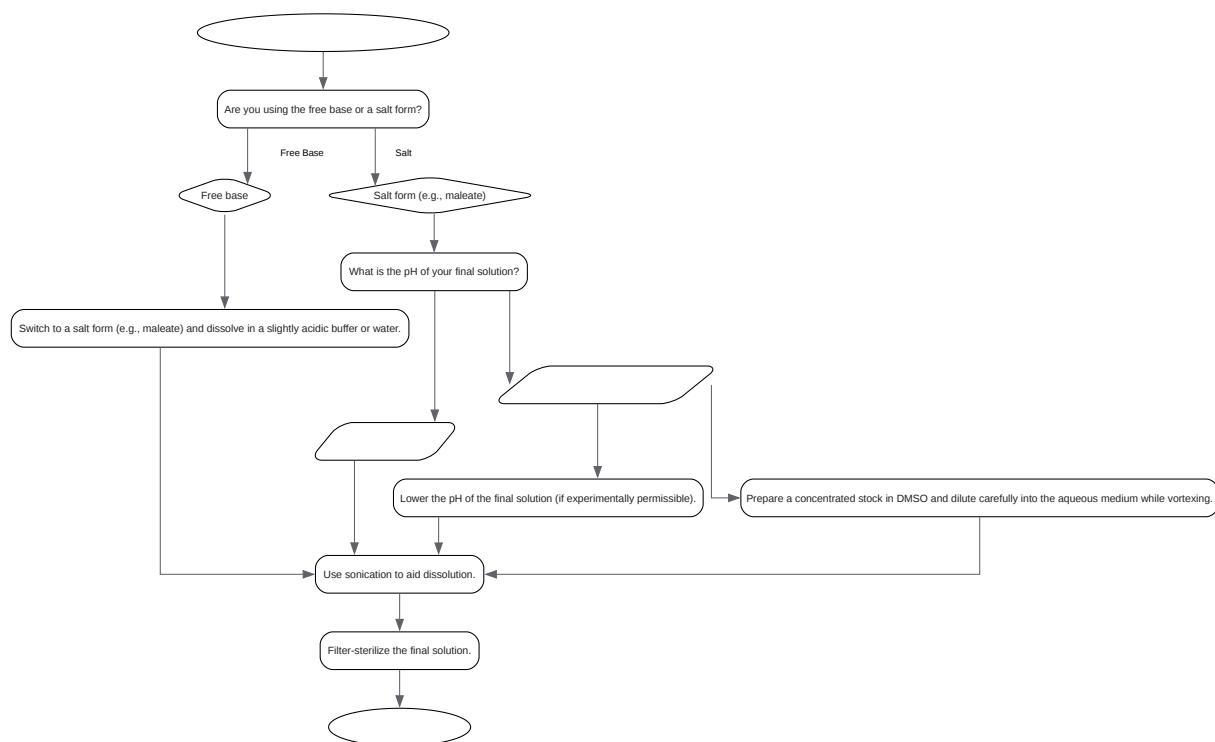
1. Why is my WAY-100635 (free base) not dissolving in water or PBS?

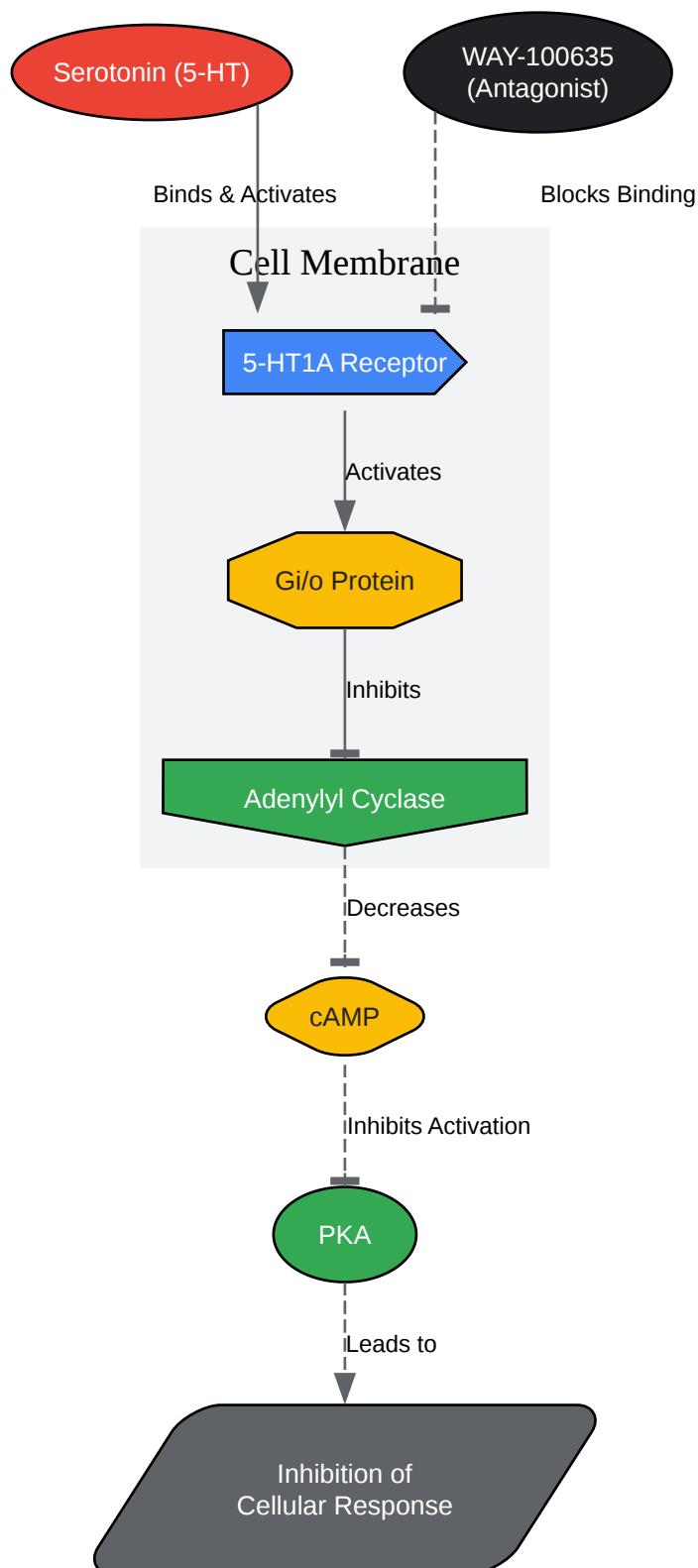
- Answer: The free base form of WAY-100635 is practically insoluble in aqueous solutions at neutral or alkaline pH.<sup>[3]</sup> As a weak base, it requires an acidic environment to become protonated and, consequently, more soluble.

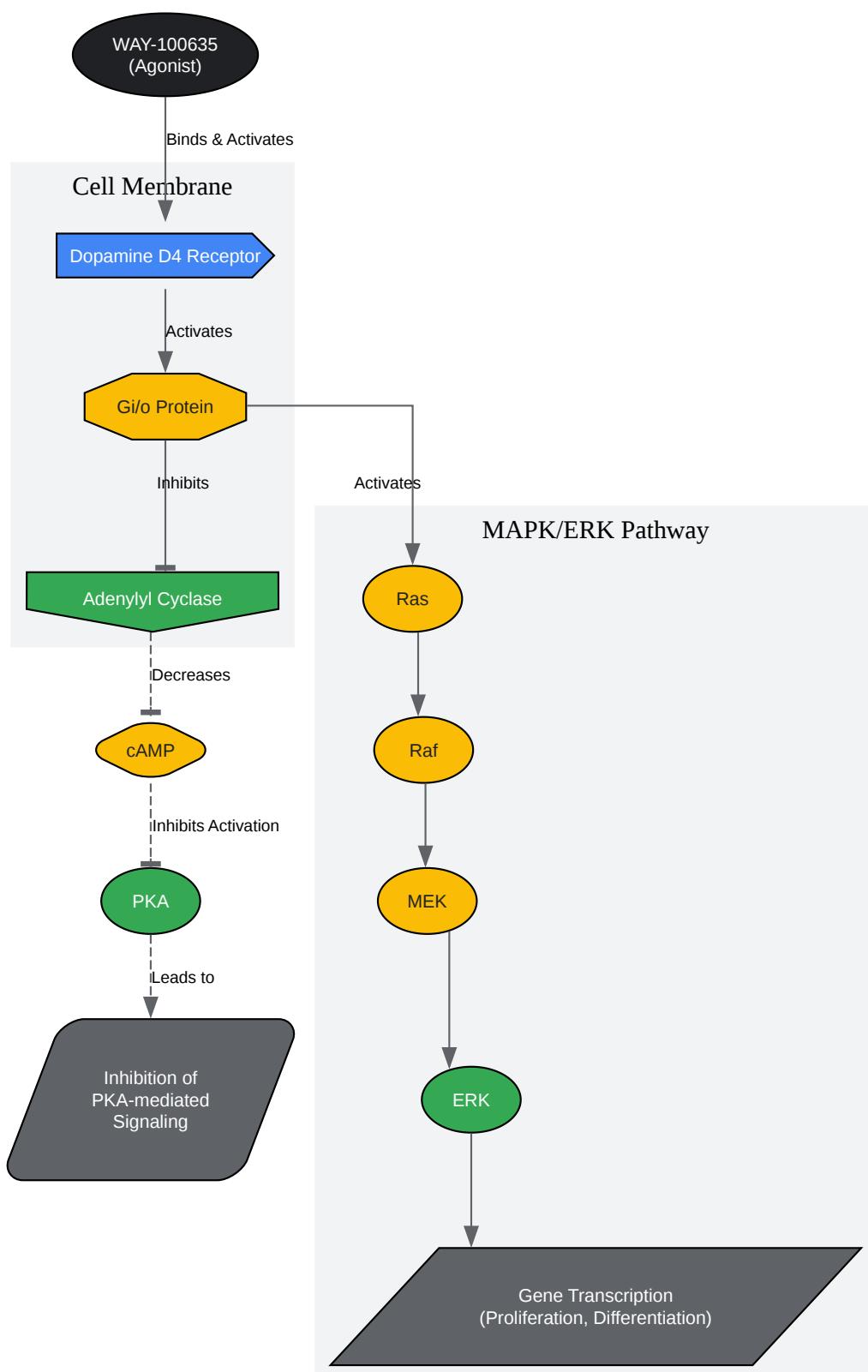
2. I dissolved WAY-100635 maleate salt in water, but it precipitated when I added it to my cell culture medium. What happened?

- Answer: This is a common issue related to pH changes. Cell culture media are typically buffered to a physiological pH of around 7.4. When you add an acidic stock solution of WAY-100635 maleate to this buffered medium, the pH of the final solution will be close to 7.4. At this pH, the protonated, soluble form of WAY-100635 can convert back to its less soluble free base form, leading to precipitation.

Troubleshooting Workflow for Precipitation Issues:





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